

In-Depth Technical Guide: Thermal Properties of 2,3-Pyrazinedicarboxylic Acid

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Compound of Interest

Compound Name: 2,3-Pyrazinedicarboxylic acid

Cat. No.: B051412

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the melting point and thermal decomposition of **2,3-Pyrazinedicarboxylic acid**. It includes a summary of reported melting point data, detailed experimental protocols for its determination, and visualizations of the analytical workflow and decomposition process.

Physicochemical Properties: Melting Point and Decomposition

2,3-Pyrazinedicarboxylic acid (CAS No: 89-01-0) is a heterocyclic compound that serves as a crucial building block in the synthesis of various pharmaceutical and coordination chemistry compounds^{[1][2]}. A key thermal characteristic of this solid is that it undergoes decomposition upon melting. The reported melting point varies across different sources, which is common for compounds that decompose, as the exact temperature can be influenced by the heating rate and experimental conditions.

The following table summarizes the melting point data for **2,3-Pyrazinedicarboxylic acid** from various chemical suppliers and literature sources. The notation "(dec.)" indicates that the substance decomposes at or near its melting point.

Reported Melting Point (°C)	Observation
188	Decomposition (lit.) [1] [2] [3] [4]
228	Not specified [5]
186.5	Not specified [6]
183–185	Decomposition [7]

The variance in reported temperatures underscores the importance of a standardized and carefully controlled experimental protocol when determining the melting point of this compound. The most frequently cited value is approximately 188 °C with decomposition.

Experimental Protocol for Melting Point Determination with Decomposition

The accurate determination of the melting point for a compound that decomposes requires a precise and consistent methodology. The capillary method is the standard technique recognized by pharmacopeias[\[8\]](#).

- Sample: Finely powdered, dry **2,3-Pyrazinedicarboxylic acid**.
- Apparatus:
 - Capillary tubes (one end sealed).
 - Melting point apparatus (e.g., oil bath with thermometer or an automated instrument like a Mel-Temp)[\[9\]](#)[\[10\]](#).
 - Mortar and pestle for sample grinding.
- Grinding: Ensure the **2,3-Pyrazinedicarboxylic acid** sample is a fine, homogenous powder. If starting with crystals, gently grind them using a mortar and pestle[\[8\]](#). This ensures efficient and uniform heat transfer.
- Loading the Capillary Tube:

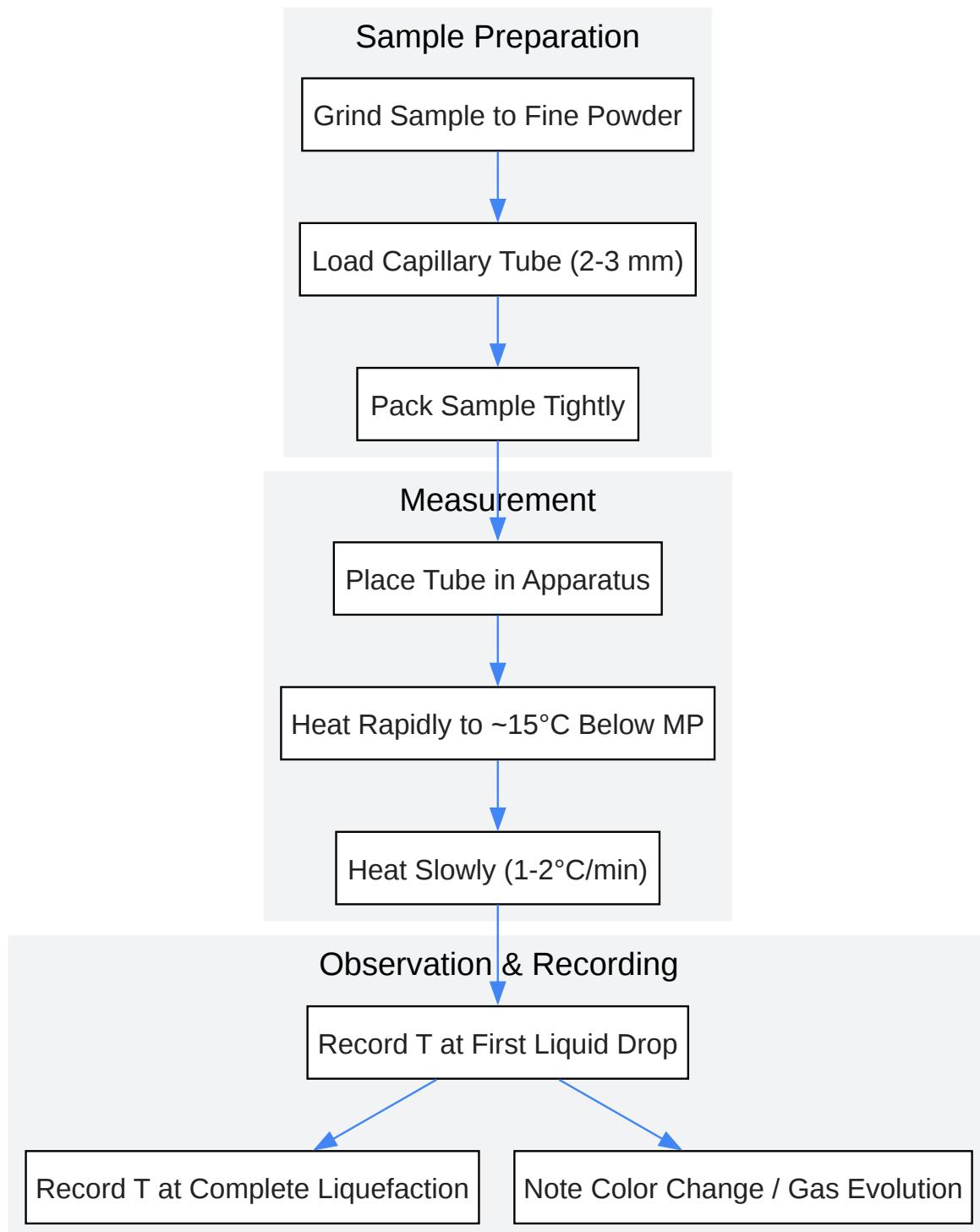
- Tap the open end of a capillary tube into the powdered sample.
- Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the solid into the sealed end[11].
- The packed sample height should be approximately 2-3 mm[11].
- Initial Fast Run (Optional): If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20 °C per minute to establish a rough range[8]. A fresh sample must be used for the subsequent accurate measurement.
- Accurate Determination:
 - Place the loaded capillary tube into the heating block of the apparatus.
 - Heat at a medium rate until the temperature is about 15-20 °C below the expected melting point[11].
 - Decrease the heating rate to 1-2 °C per minute to ensure the temperature of the sample and the thermometer are in equilibrium[11].
- Observation and Recording:
 - Melting Range Start: Record the temperature at which the first drop of liquid is observed[11]. The sample may first appear to glisten or shrink (sinter) just before melting begins[11].
 - Melting Range End: Record the temperature at which the entire sample has turned into a transparent liquid[11].
 - Decomposition: Carefully observe and note any changes in appearance, such as darkening of the sample, bubbling (evolution of gas), or sublimation. These are indicators of decomposition[8][10]. For **2,3-Pyrazinedicarboxylic acid**, darkening is a common observation[7]. The decomposition temperature is often reported with a "d" (e.g., 188 °C d) [10].

For compounds sensitive to air, decomposition can be a result of oxidation. This can be minimized by using a capillary tube that has been sealed under a vacuum or an inert atmosphere. The result would be reported as "mp 188-189 °C (sealed capillary)"[\[12\]](#).

Visualizations

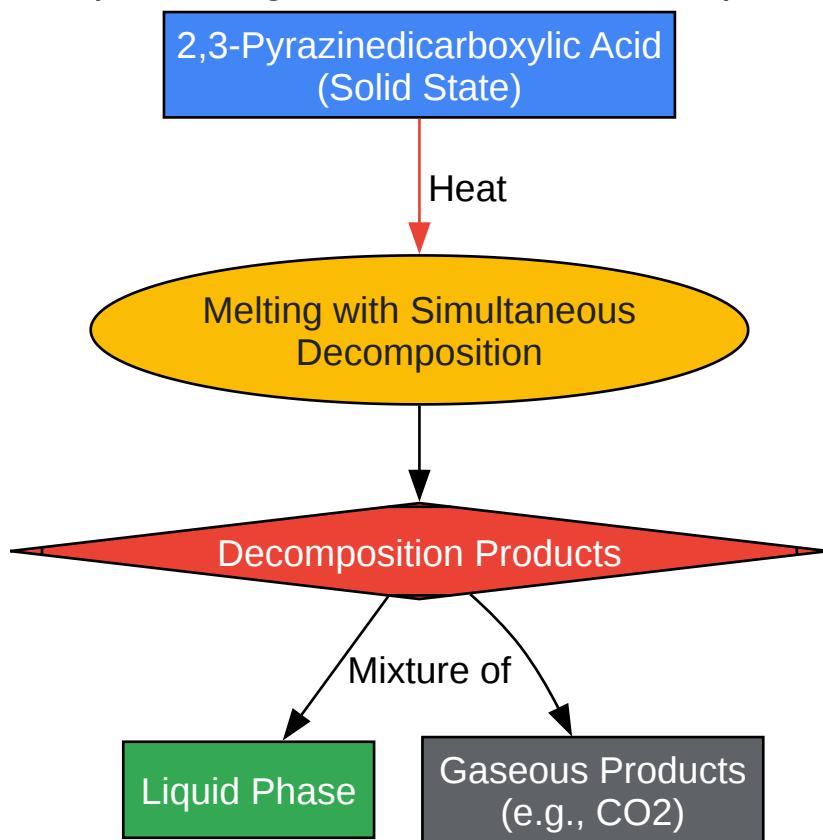
The following diagrams, generated using the DOT language, illustrate the experimental workflow and the conceptual process of thermal decomposition.

Experimental Workflow for Melting Point Determination

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Caption: Workflow for determining melting point with decomposition.

Conceptual Diagram of Thermal Decomposition

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Caption: Thermal decomposition process of **2,3-Pyrazinedicarboxylic acid**.

Thermal Stability and Further Analysis

The decomposition of **2,3-Pyrazinedicarboxylic acid** upon heating is a critical factor in its application, particularly in the formation of metal-organic frameworks (MOFs) or complexes where thermal stability is paramount^{[13][14]}. Techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can provide more detailed quantitative information about the decomposition process, including the temperature ranges of mass loss and the associated energy changes^[13]. Thermal studies on metal complexes of **2,3-Pyrazinedicarboxylic acid** have shown that they often decompose to form metal oxides upon heating^{[13][14]}. The decomposition process typically involves the release of water molecules followed by the breakdown of the organic ligand, releasing products like carbon monoxide and carbon dioxide^[13].

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